

Chemical Structure and Properties of Paxilline

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Compound Focus: Paxilline

CAS No.: 57186-25-1

Cat. No.: S606745

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The table below summarizes the key identifying information for **paxilline**, which is foundational for its NMR characterization [1] [2] [3].

Property	Description
IUPAC Name	(2R,4bS,6aS,12bS,12cR,14aS)-4b-Hydroxy-2-(2-hydroxypropan-2-yl)-12b,12c-dimethyl-5,6,6a,7,12,12b,12c,13,14,14a-decahydro-2H-[1]benzopyrano[5',6':6,7]indeno[1,2-b]indol-3(4bH)-one [1]
Molecular Formula	C ₂₇ H ₃₃ NO ₄ [1] [2] [3]
Molecular Weight	435.56 g/mol [1] [2] [3]
CAS Registry Number	57186-25-1 [2] [3]
SMILES	[H][C@@]4(C@3[C@]5(C)C@@CC5)=CC(C@@H(C)C)O6)=O(O)CC4)CC2=C3NC1=CC=CC=C12 [3]

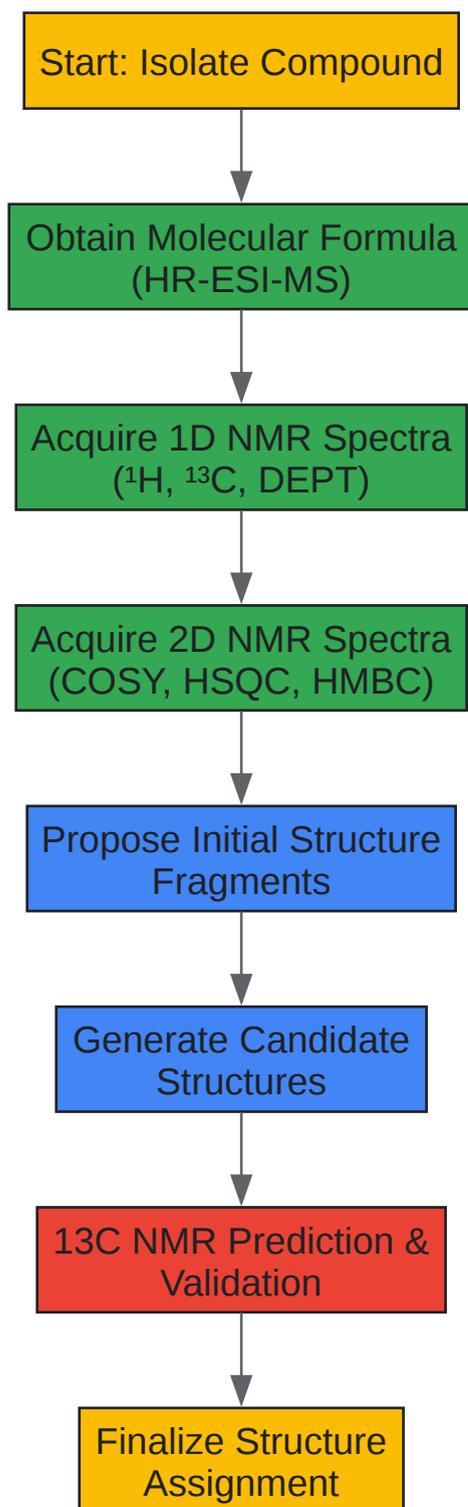
How to Proceed with NMR Characterization

For in-depth technical work, consider these practical paths to obtain the necessary NMR data:

- **Consult Specialized Databases:** Technical NMR data for characterization is often housed in commercial spectral databases. You may find full proton/carbon NMR spectra and assignments through services like **ACD/Labs Spectra Databases**, **Spectral Base (Wiley)**, or **Sigma-Aldrich's NMR spectrum**.
- **Use Available Structural Data:** The confirmed structure and stereochemistry can be used with **computational NMR prediction software** to generate a theoretical spectrum, which can serve as a starting model for your experimental work [1].
- **Reference Related Compounds:** While **paxilline** data is unavailable, literature on structurally similar indole diterpenes can be highly informative. For example, the structure elucidation of **penerpene A** demonstrates the application of 1D/2D NMR techniques which are directly applicable to **paxilline** [4].

Workflow for Structure Elucidation of Complex Indole-Diterpenes

The following diagram outlines the general workflow for determining the structure of complex molecules like **paxilline**, based on the methodology used for related compounds [4].



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Process for determining the structure of complex natural products using spectroscopic data [4].

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References

1. Paxilline [en.wikipedia.org]
2. Paxilline | Purity >98% (HPLC) | CAS 57186-25-1 [alomone.com]
3. Paxilline | KCa channel Inhibitor [hellobio.com]
4. Penerpene A Structure Elucidation [acdlabs.com]

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